



# An In-depth Technical Guide to 2,2,5-Trimethylhexanoic Acid

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Compound of Interest

Compound Name: 2,2,5-Trimethylhexanoic acid

Cat. No.: B1315891

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This technical guide provides a comprehensive overview of **2,2,5-trimethylhexanoic acid**, including its chemical identity, physicochemical properties, and context within the broader class of branched-chain fatty acids. Given the limited specific data on this isomer, this guide also incorporates information on the more extensively studied **3,5,5-trimethylhexanoic** acid to provide a fuller understanding of the potential applications and synthesis methodologies relevant to researchers, scientists, and drug development professionals.

## **Chemical Identity and Synonyms**

CAS Number: 27971-09-1[1][2]

IUPAC Name: 2,2,5-trimethylhexanoic acid[1]

Molecular Formula: C9H18O2[1]

Synonyms and Other Identifiers:

- DTXSID60574318[1]
- RefChem:242949[1]
- DTXCID90525090[1]
- starbld0032012[1]



## **Physicochemical Properties**

The following table summarizes the key computed physicochemical properties of **2,2,5-trimethylhexanoic acid**.

Property	Value	Source
Molecular Weight	158.24 g/mol	PubChem[1]
Monoisotopic Mass	158.130679813 Da	PubChem[1]
Topological Polar Surface Area	37.3 Ų	PubChem[1]
Complexity	136	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
XLogP3	2.9	PubChem[1]

### **Synthesis and Experimental Protocols**

While specific experimental protocols for the synthesis of **2,2,5-trimethylhexanoic acid** are not readily available in the public literature, a general understanding can be derived from synthetic routes for its isomers, such as **3,5,5-trimethylhexanoic** acid.

# General Synthesis Approach for Trimethylhexanoic Acids

A common industrial synthesis for branched-chain carboxylic acids involves a two-step process: hydroformylation (or the oxo process) followed by oxidation. For an isomer like 3,5,5-trimethylhexanoic acid, the starting material is typically diisobutylene.

Example Experimental Protocol (for 3,5,5-Trimethylhexanoic Acid):

#### Foundational & Exploratory



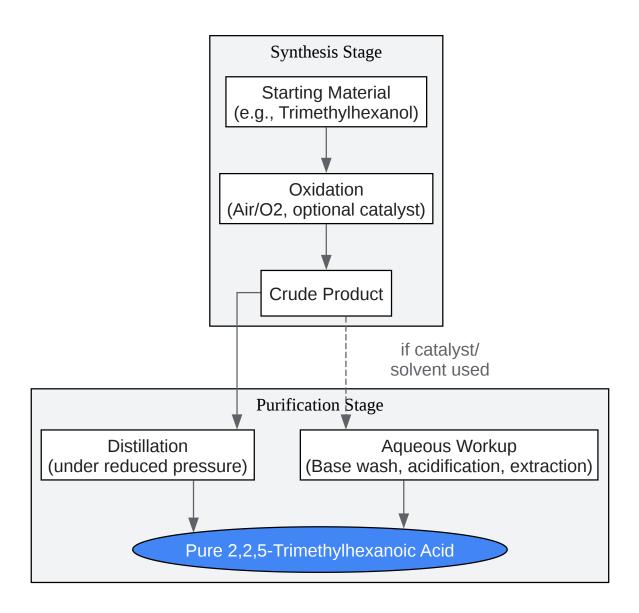


A patented method for the manufacture of 3,5,5-trimethylhexanoic acid involves the oxidation of 3,5,5-trimethylhexanol.[3]

- Step 1: Oxidation of 3,5,5-trimethylhexanol.
  - Apparatus: A reaction vessel equipped with a gas inlet tube, a stirrer, and a condenser.
  - Procedure: Air or molecular oxygen is passed through neat 3,5,5-trimethylhexanol at a temperature between 20°C and 75°C.[3] The reaction is continued until the starting alcohol is consumed, which can be monitored by techniques like gas chromatography (GC) or thin-layer chromatography (TLC).
  - Catalysis (Optional): To increase the reaction rate, oxidation catalysts such as compounds
    of cobalt, manganese, or copper can be employed.[3] For instance, manganous acetate
    can be used as a catalyst when the reaction is performed in a solvent like acetic acid.[3]
- Step 2: Purification.
  - Procedure: The resulting crude 3,5,5-trimethylhexanoic acid is purified by distillation under reduced pressure.[3] If a solvent and catalyst are used, an aqueous workup is necessary. This involves treating the reaction mixture with an aqueous alkali solution, extracting with an organic solvent (like ether) to remove impurities, followed by acidification of the aqueous layer and extraction of the final product.[3]

The following diagram illustrates a generalized workflow for the synthesis and purification of a trimethylhexanoic acid.





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A generalized workflow for the synthesis and purification of trimethylhexanoic acid.

## **Applications in Research and Drug Development**

Specific applications for **2,2,5-trimethylhexanoic acid** are not well-documented. However, its isomer, 3,5,5-trimethylhexanoic acid (also known as isononanoic acid), has a range of industrial and potential pharmaceutical applications. These can serve as a guide for potential areas of investigation for the 2,2,5-isomer.

Established Applications of the 3,5,5-Isomer:



- Polymers and Coatings: Used as a monomer or modifier to enhance flexibility, thermal stability, and weather resistance in polymers, specialty coatings, and adhesives.[4]
- Lubricants: A key intermediate in the production of polyol ester-based synthetic lubricants for aviation and refrigeration.
- Plasticizers: Its esters can be used as plasticizers to improve the durability of materials like PVC.

Potential Pharmaceutical Applications (Primarily for the 3,5,5-Isomer):

- Drug Delivery Systems: Due to its amphiphilic nature, it has been explored for its potential to enhance the solubility and bioavailability of active pharmaceutical ingredients (APIs).
- Organic Synthesis Intermediate: It serves as a raw material in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.[5]

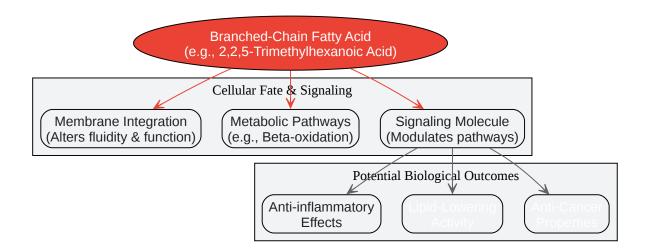
## **Biological Activity and Signaling Pathways**

Direct research into the biological activity and signaling pathway interactions of **2,2,5-trimethylhexanoic acid** is limited. However, as a member of the branched-chain fatty acid (BCFA) class, it may share some of the general biological activities observed for other BCFAs.

Branched-chain fatty acids are consumed daily and are known to possess a variety of beneficial bioactivities.[6] Research in cellular and animal models has shown that BCFAs can exhibit anti-inflammatory, lipid-lowering, neuroprotective, and anti-cancer properties.[7] They are involved in numerous biochemical processes and can affect multiple signaling pathways.[7] For instance, studies on BCFAs derived from yak ghee indicated an upregulation of pathways related to lipid metabolism, such as fatty acid degradation.[8]

The potential interactions of BCFAs within a cell are complex. They can be incorporated into cell membranes, act as signaling molecules, or be metabolized for energy. The diagram below conceptualizes the potential biological roles of a generic branched-chain fatty acid.





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Potential biological roles and outcomes of branched-chain fatty acids.

#### Conclusion

**2,2,5-Trimethylhexanoic acid** is a branched-chain fatty acid with defined chemical and physical properties. While specific applications and detailed experimental protocols for this particular isomer are scarce, the broader context of its isomer, 3,5,5-trimethylhexanoic acid, and the general class of BCFAs suggest potential utility in materials science and as a subject for further investigation in drug development and biological systems. This guide provides a foundational understanding for researchers and professionals interested in exploring the properties and potential of this molecule.

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